

Pharmaceutical Composition & Physicochemical Properties

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Compound Focus: Cetrorelix Acetate

CAS No.: 145672-81-7

Cat. No.: S523236

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The table below summarizes the core specifications of **Cetrorelix Acetate** for Injection as a lyophilized powder [1] [2] [3]:

Property	Specification
Description	Sterile, white, lyophilized (freeze-dried) powder for subcutaneous injection after reconstitution [2] [4].
Active Ingredient	Cetrorelix acetate [1] [2].
Strength per Vial (0.25 mg)	0.26-0.27 mg cetrorelix acetate, equivalent to 0.25 mg cetrorelix [1] [2] [3].
Key Excipient	54.80 mg Mannitol per vial [1] [2] [3].
Molecular Formula	$C_{70}H_{92}ClN_{17}O_{14}$ (for the free base) [2] [4].
Molecular Weight	1431.06 g/mol (for the free base) [2] [4].
Purity (API)	≥98% as determined by RP-HPLC [5] [4].
Recommended Storage	Unreconstituted vials: 2-8°C (0.25 mg) or up to 25°C (3 mg); protect from light and moisture [6]. Lyophilized API: below -18°C, desiccated [4].

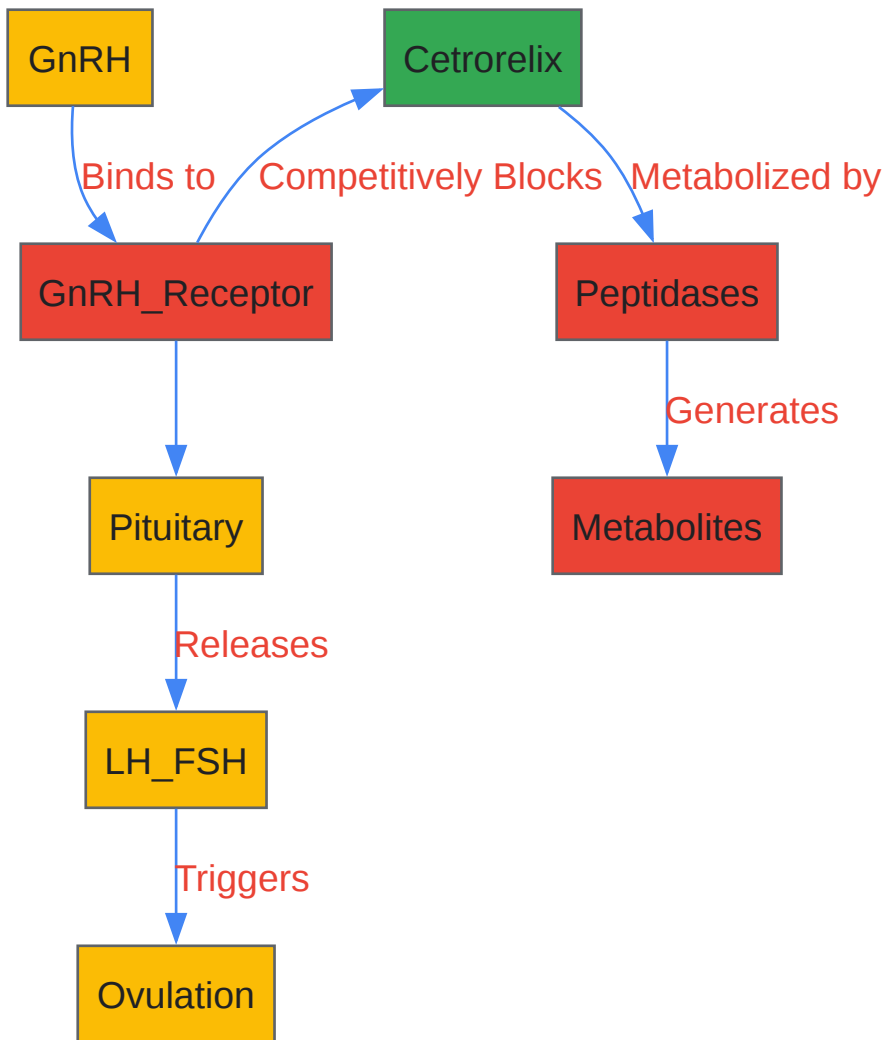
Analytical Methodology & Validation

A validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is suitable for assaying cetorelix in bulk and pharmaceutical dosage forms [7]. The following table outlines the validated parameters:

Validation Parameter	Results / Conditions
Chromatographic Column	C18 (e.g., Lichrospher 250 mm x 4.60 mm, 5 μ m) [7].
Mobile Phase	Gradient of A: 0.1% (v/v) Trifluoroacetic Acid (TFA) in water, and B: 0.1% (v/v) TFA in acetonitrile [7].
Detection Wavelength	275 nm [7].
Linear Range	62.5 - 1250 μ g/mL ($r^2 = 0.999$) [7].
Limit of Detection (LOD)	15.6 μ g/mL [7].
Limit of Quantification (LOQ)	62.5 μ g/mL [7].
Accuracy (Method Recovery)	> 97% [7].
Precision (Repeatability)	Intra-day RSD < 0.3%; Inter-day RSD < 1.6% [7].

Pharmacological & Pharmacokinetic Profile

Cetorelix acetate is a synthetic decapeptide antagonist of Gonadotropin-Releasing Hormone (GnRH) [6] [1] [2]. The diagram below illustrates its mechanism of action and metabolic pathway.



Cetorelix Mechanism and Metabolism

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Cetorelix blocks GnRH receptors, preventing LH/FSH release and ovulation. It is metabolized by peptidases into peptide fragments [6] [1] [2].

The pharmacokinetic parameters for different dosing regimens are summarized below [1] [2] [3]:

Pharmacokinetic Parameter	Single 3 mg Dose	Single 0.25 mg Dose	Multiple 0.25 mg Dose (Daily)
tmax (Time to Cmax)	1.5 hours	1.0 hour	1.0 hour

Pharmacokinetic Parameter	Single 3 mg Dose	Single 0.25 mg Dose	Multiple 0.25 mg Dose (Daily)
t_{1/2} (Elimination Half-life)	62.8 hours	5.0 hours	20.6 hours
C_{max} (Max Concentration)	28.5 ng/mL	4.97 ng/mL	6.42 ng/mL
AUC (Exposure)	536 ng·h/mL	31.4 ng·h/mL	44.5 ng·h/mL
Bioavailability	~85%	~85%	~85%
Protein Binding	~86%	~86%	~86%
Primary Elimination	Peptidase metabolism; ~2-4% excreted unchanged in urine within 24 hours [1] [2] [3].		

Key Considerations for Researchers

- **Reconstitution and Stability:** The lyophilized powder must be reconstituted with sterile water for injection immediately before use, as the solution contains no preservatives [6]. The stability of the reconstituted solution should be established under specific storage conditions.
- **Specification Setting:** The provided HPLC method [7] is a robust starting point for creating in-house specifications for assay, purity, and related substances for both the API and finished drug product.
- **Pharmacology in Formulation:** Understanding the relatively long half-life of the 3 mg dose and the non-linear pharmacokinetics with multiple dosing is crucial for designing effective controlled ovarian stimulation protocols [6] [1].

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References

1. Label: CETRORELIX- cetorelix acetate kit - DailyMed - NIH [dailymed.nlm.nih.gov]
2. Cetorelix Acetate for Injection 0.25 mg [dailymed.nlm.nih.gov]
3. Label: CETRORELIX ACETATE kit [dailymed.nlm.nih.gov]
4. Cetorelix acetate Protein [prospecbio.com]
5. Cetorelix acetate = 98 HPLC 145672-81-7 [sigmaaldrich.com]
6. Cetorelix Monograph for Professionals [drugs.com]
7. Development and Validation of a Reversed-phase HPLC ... [pmc.ncbi.nlm.nih.gov]

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[<https://www.smolecule.com/products/b523236#cetorelix-acetate-lyophilized-powder-specification>]

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